

Amrubicin Hydrochloride for Non-Small Cell Lung Cancer: A Technical Guide

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Compound of Interest

Compound Name: Amrubicin Hydrochloride

Cat. No.: B1662130

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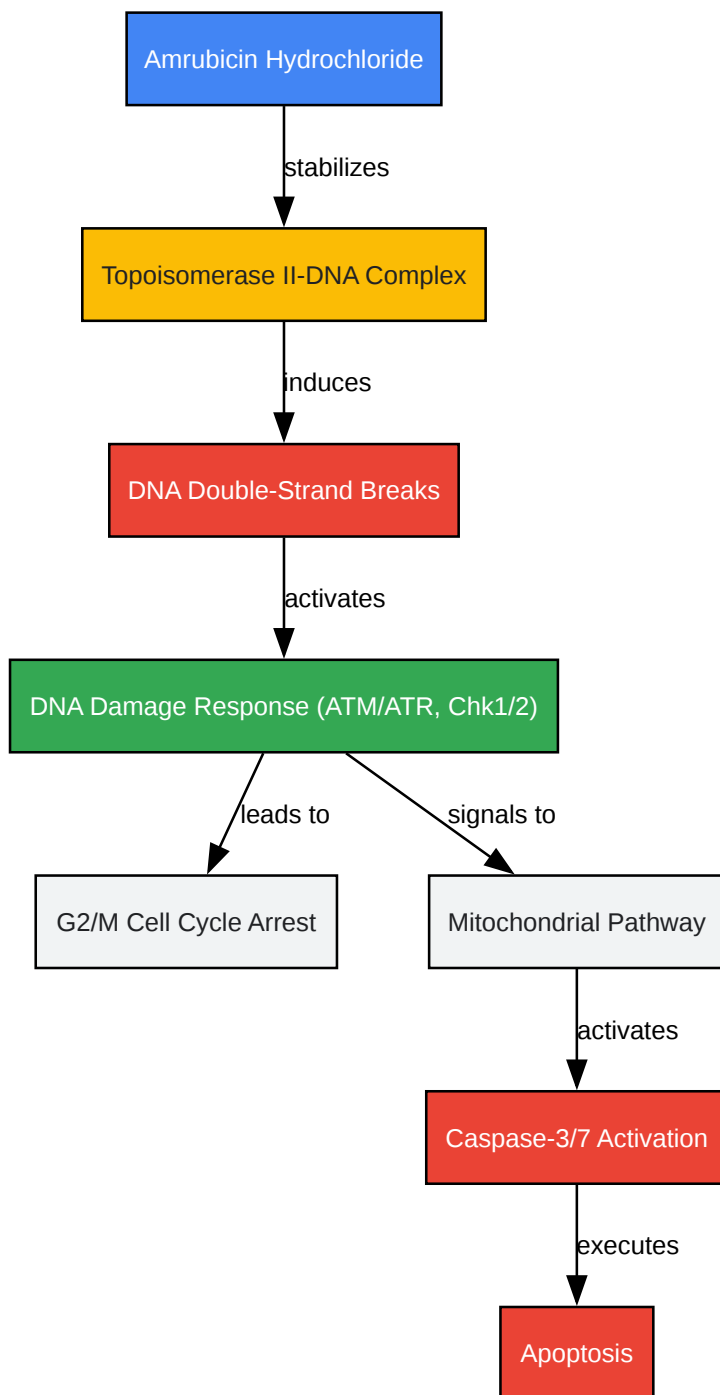
For Researchers, Scientists, and Drug Development Professionals

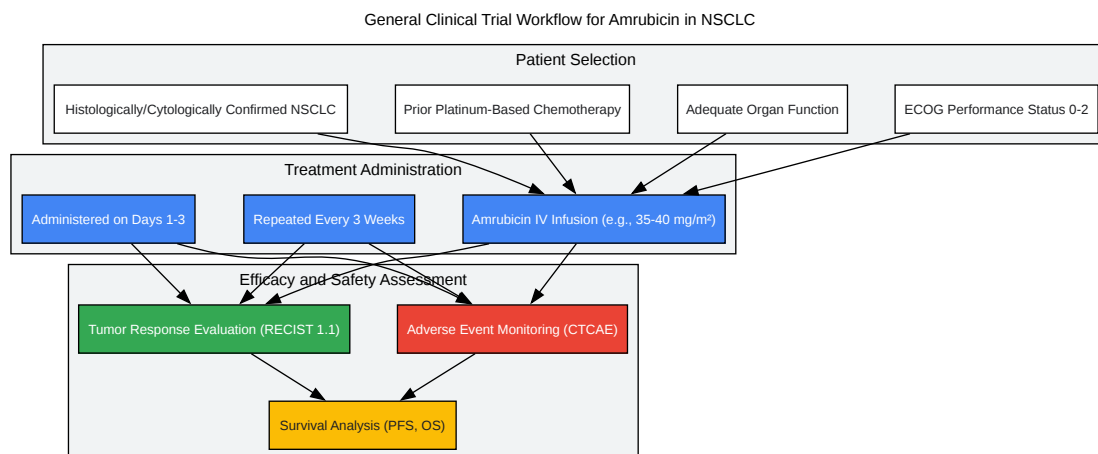
This in-depth technical guide provides a comprehensive overview of the use of **amrubicin hydrochloride** in the treatment of non-small cell lung cancer (NSCLC). It consolidates key findings from clinical studies, details experimental methodologies, and elucidates the underlying mechanism of action.

Core Mechanism of Action

Amrubicin is a synthetic anthracycline derivative and a potent inhibitor of topoisomerase II.[1] Its primary mechanism of action involves the stabilization of the topoisomerase II-DNA complex, which prevents the re-ligation of DNA strands and leads to the accumulation of double-strand breaks.[2] This accumulation of DNA damage triggers a cascade of cellular events, culminating in apoptotic cell death.[2] The process is mediated by the activation of caspase-3 and caspase-7, which occurs prior to the loss of mitochondrial membrane potential.[3][4] This targeted action against the DNA replication process makes amrubicin particularly effective against rapidly proliferating cancer cells.[2]

Amrubicin's Molecular Mechanism in NSCLC





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